

Handling and storage guidelines for high-purity n-Octylcyclohexane

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Compound of Interest

Compound Name: *n-Octylcyclohexane*

Cat. No.: B162980

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Technical Support Center: High-Purity n-Octylcyclohexane

This guide provides researchers, scientists, and drug development professionals with essential information for the safe handling and storage of high-purity **n-Octylcyclohexane**.

Frequently Asked Questions (FAQs)

Q1: What is the proper procedure for receiving and initially handling a new shipment of high-purity **n-Octylcyclohexane**?

A1: Upon receipt, visually inspect the container for any signs of damage or leaks. Ensure the container is properly labeled. All handling should be conducted in a well-ventilated area, preferably under a chemical fume hood. Personnel should wear appropriate Personal Protective Equipment (PPE), including safety glasses or goggles, chemical-resistant gloves, and a lab coat.^[1] Avoid breathing vapors.^[1]^[2]

Q2: What are the ideal storage conditions for high-purity **n-Octylcyclohexane** to maintain its purity?

A2: To maintain high purity, **n-Octylcyclohexane** should be stored in a tightly closed container in a cool, dry, and well-ventilated area.^[3] It is crucial to keep it away from heat, sparks, open flames, and other sources of ignition as it is a flammable liquid.^[1] For long-term stability and to

prevent degradation, it is recommended to store the compound under an inert gas atmosphere, such as nitrogen or argon.

Q3: What materials are compatible and incompatible with **n-Octylcyclohexane**?

A3: While specific compatibility data for **n-Octylcyclohexane** is not extensively detailed in the provided results, general guidelines for saturated hydrocarbons suggest avoiding contact with strong oxidizing agents. For detailed compatibility, it is always best to consult the Safety Data Sheet (SDS) provided by the supplier.

Q4: What are the critical safety precautions to take when working with **n-Octylcyclohexane**?

A4: **n-Octylcyclohexane** is a flammable liquid and may cause skin irritation.^{[1][4]} It may also be fatal if swallowed and enters the airways.^[1] Therefore, it is imperative to use non-sparking tools and take precautionary measures against static discharge.^{[1][2]} Always work in a well-ventilated area or under a fume hood to avoid inhaling vapors.^[1] In case of skin contact, immediately wash the affected area with soap and water.^[1]

Troubleshooting Guide

Problem 1: The purity of my **n-Octylcyclohexane** appears to have decreased over time, confirmed by analytical testing.

- Possible Cause 1: Improper Storage Atmosphere. Exposure to air and humidity can lead to the absorption of impurities or slow degradation.
 - Solution: Ensure the container is tightly sealed and stored under an inert gas like nitrogen or argon. If not already done, purge the headspace of the container with an inert gas before sealing.
- Possible Cause 2: Exposure to Heat or Light. Elevated temperatures or exposure to light can potentially cause degradation of the compound.
 - Solution: Store the container in a cool, dark place, away from direct sunlight and other heat sources.^{[5][6]}

Problem 2: I observe pressure buildup inside the **n-Octylcyclohexane** container.

- Possible Cause: Temperature Fluctuation. Storing the container in an area with significant temperature swings can cause the vapor pressure inside the container to increase.
 - Solution: Move the container to a temperature-controlled storage area. When opening, do so slowly and cautiously in a well-ventilated area to safely release any built-up pressure.

Problem 3: There is visible contamination or discoloration in the **n-Octylcyclohexane**.

- Possible Cause 1: Cross-Contamination. The use of non-dedicated or improperly cleaned laboratory equipment (e.g., pipettes, syringes) can introduce impurities.
 - Solution: Always use clean, dry, and dedicated equipment when handling high-purity solvents.
- Possible Cause 2: Reaction with Container Material. While unlikely with standard chemical containers, prolonged storage in an incompatible container could potentially lead to leaching of substances.
 - Solution: Verify that the container material is appropriate for storing hydrocarbons. If in doubt, consult the supplier's documentation.

Quantitative Data

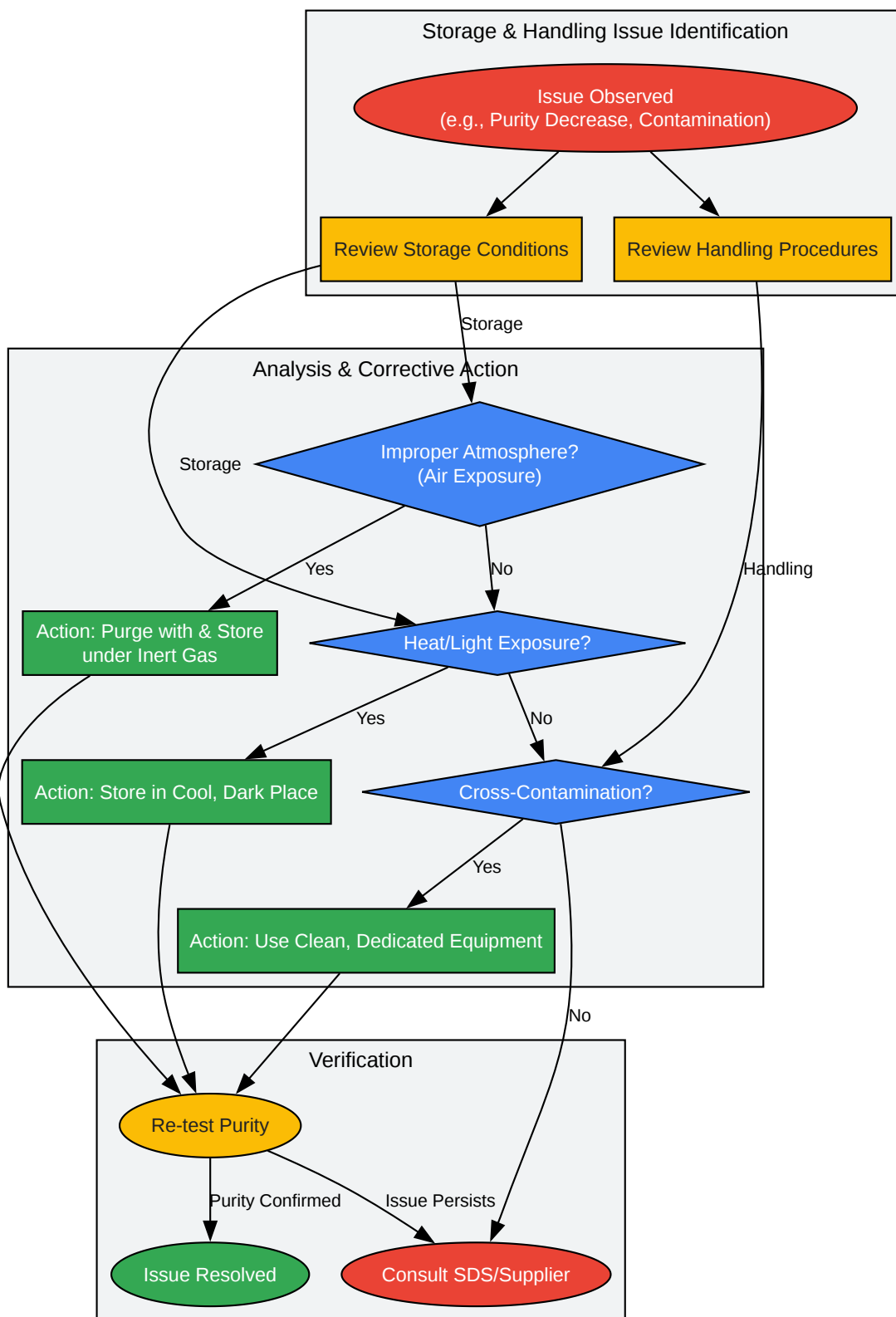
For easy reference, the following table summarizes key physical and chemical properties of **n-Octylcyclohexane**.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₈	[7] [8]
Molecular Weight	196.37 g/mol	[7] [8]
Melting Point	-19.69 °C	[9]
Boiling Point	264 °C	[9]
Density	0.81 g/cm ³	[9]
Autoignition Temperature	260 °C (500 °F)	[3]
Partition Coefficient (log Pow)	3.44 at 25 °C	[3]
Viscosity (dynamic)	0.89 mPa.s at 25 °C	[3]

Experimental Protocols

Detailed methodologies for standard analytical tests to verify the purity of **n-Octylcyclohexane**, such as Gas Chromatography (GC) or Nuclear Magnetic Resonance (NMR) spectroscopy, should be followed according to your institution's standard operating procedures and the specific requirements of your experiment.

Visual Workflow for Troubleshooting



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Caption: Troubleshooting workflow for handling and storage issues of **n-Octylcyclohexane**.

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